

DosatiLink-1 preliminary investigation

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Compound Focus: DosatiLink-1

Cat. No.: S12863473

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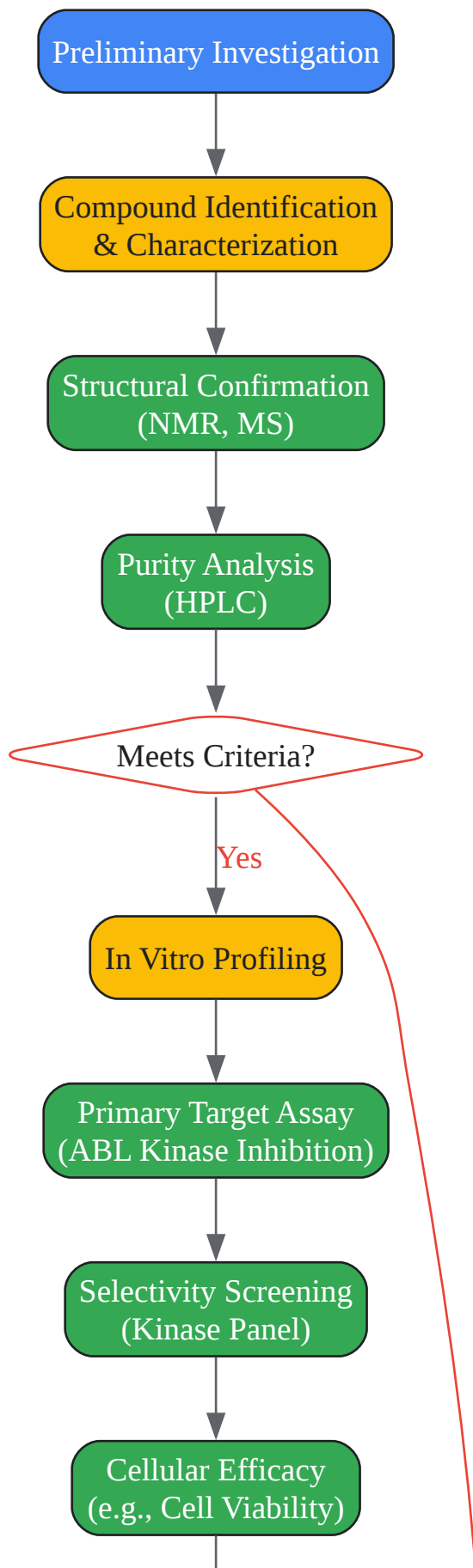
DosatiLink-1 Core Identification

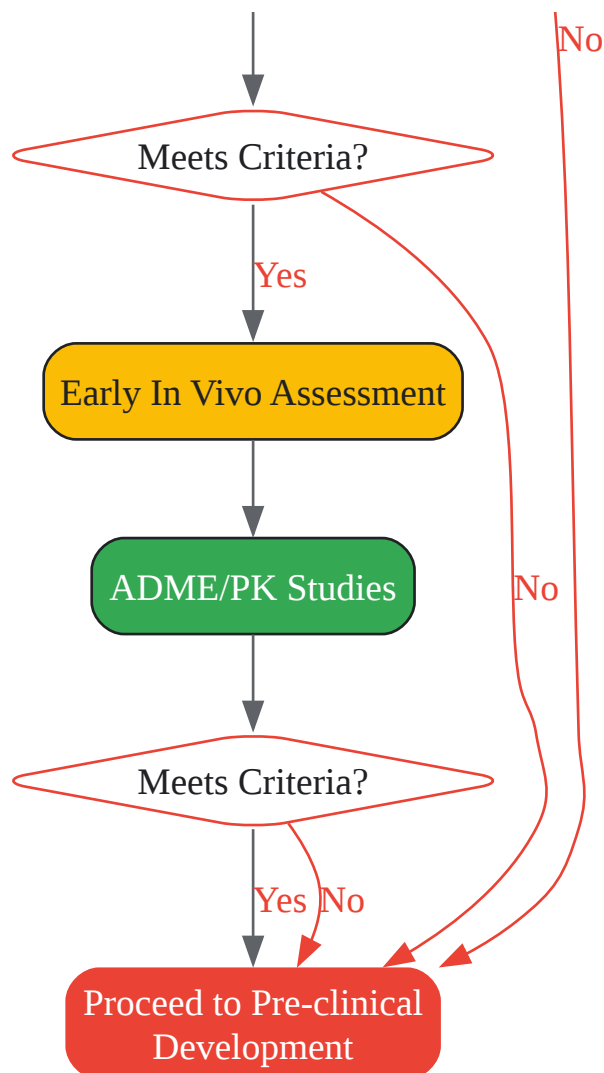
The table below summarizes the basic identifying information for **DosatiLink-1** available from a commercial database [1].

Property	Description
Name	DosatiLink-1 [1]
Bioactivity	Abelson murine leukemia (ABL) enzyme inhibitor [1]
CAS Number	2941512-37-2 [1]
Chemical Formula	$C_{69}H_{93}Cl_2F_2N_{13}O_{17}S$ [1]
Molar Mass	1517.52 g/mol [1]
Reference	Robert B. Kargbo. Expanding the Chemical Space: New Approach to Cell-Permeable Drugs. <i>ACS Med. Chem. Lett.</i> 2023 , <i>14</i> , 10, 1329-1330 [1].

Framework for a Preliminary Investigation

A preliminary investigation for a drug candidate like **DosatiLink-1** would systematically evaluate its properties and biological activity. The diagram below outlines the key phases and decision points in this process.





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The investigation framework involves sequential phases [1]. The process begins with **Compound Identification & Characterization** to confirm chemical structure and purity using techniques like NMR and HPLC. Success leads to **In Vitro Profiling**, testing bioactivity against the primary target (ABL kinase), screening for selectivity across other targets, and evaluating cellular-level efficacy. Positive results then trigger **Early In Vivo Assessment**, where animal studies investigate absorption, distribution, metabolism, and excretion (ADME) and pharmacokinetics (PK). Each phase has a "go/no-go" decision point based on predefined criteria.

Experimental Protocols Overview

Without access to the specific study behind the reference [1], here are standard methodologies that would be used in a preliminary investigation.

- **Primary Target Assay:**

- **Objective:** To quantify the half-maximal inhibitory concentration (IC₅₀) of **DosatiLink-1** against the ABL kinase enzyme.
- **Methodology:** Use a **biochemical kinase assay**.
- **Detailed Protocol:** A purified ABL kinase domain is incubated with ATP and a specific peptide substrate. **DosatiLink-1** is introduced at a range of concentrations (e.g., 0.1 nM to 10 μM). Kinase activity is measured by detecting the transfer of a phosphate group to the substrate, often using a luminescence or fluorescence readout. Data is analyzed using non-linear regression to calculate the IC₅₀ value.

- **Cellular Efficacy Assay:**

- **Objective:** To determine the anti-proliferative effect of **DosatiLink-1** on ABL-dependent cell lines.
- **Methodology:** Perform a **cell viability assay**.
- **Detailed Protocol:** Cells (e.g., K562 chronic myeloid leukemia cells) are seeded in multi-well plates and treated with a dilution series of **DosatiLink-1** for 48-72 hours. Cell viability is measured using reagents like MTT or CellTiter-Glo, which quantify metabolic activity or ATP content as a proxy for live cells. The half-maximal effective concentration (EC₅₀) is then determined.

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References

1. - DosatiLink is an Abelson murine leukemia (ABL) enzyme inhibitor. 1 [peptidedb.com]

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